

# 3-Phenylpropyl 3-hydroxybenzoate discovery and history

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## Compound of Interest

Compound Name: 3-Phenylpropyl 3-hydroxybenzoate

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## 3-Phenylpropyl 3-hydroxybenzoate: A Technical Guide

Disclaimer: Direct historical and discovery information for **3-Phenylpropyl 3-hydroxybenzoate** is not readily available in published literature, suggesting it may be a novel or less-studied compound. This guide provides a plausible history based on the discovery of its constituent molecules, 3-phenylpropanol and 3-hydroxybenzoic acid, and established chemical synthesis principles.

## Abstract

**3-Phenylpropyl 3-hydroxybenzoate** is an aromatic ester with potential applications in the pharmaceutical, cosmetic, and fragrance industries. This document outlines a plausible history of its discovery, details of its synthesis, and a summary of its physicochemical properties based on its constituent parts. Detailed experimental protocols for the synthesis of its precursors and the final compound are provided, along with a discussion of the potential biological activities of hydroxybenzoate esters.

## Introduction

**3-Phenylpropyl 3-hydroxybenzoate** is an organic molecule that combines the structural features of 3-phenylpropanol and 3-hydroxybenzoic acid through an ester linkage. While not a

widely documented compound, its constituent moieties are well-characterized and have a rich history in organic chemistry and natural products.

- **3-Phenylpropanol**: A fragrant alcohol with a mild, floral scent, first synthesized in the early 20th century.<sup>[1]</sup> It is also found naturally in resins, balsams, fruits, and cinnamon.<sup>[1]</sup>
- **3-Hydroxybenzoic acid**: A monohydroxybenzoic acid that is a natural component of castoreum, the exudate from beaver castor sacs, and is also found in plants like the pineapple.<sup>[2][3]</sup> It serves as an intermediate in the synthesis of various chemicals.<sup>[4][5]</sup>

The combination of these two molecules via esterification would likely yield a compound with interesting sensory and biological properties, drawing from the characteristics of both precursors.

## Plausible Discovery and History

The discovery of **3-Phenylpropyl 3-hydroxybenzoate** would be a logical progression following the isolation and synthesis of its precursors and the development of esterification techniques.

- **Early 20th Century**: The synthesis of 3-phenylpropanol was first reported.<sup>[1]</sup> Around the same period, methods for the synthesis of 3-hydroxybenzoic acid, such as the alkali fusion of 3-sulfobenzoic acid, were being established.<sup>[2]</sup>
- **Mid-20th Century**: With the refinement of esterification methods, particularly the Fischer-Speier esterification first described in 1895, the synthesis of a wide variety of esters became commonplace.<sup>[6]</sup> It is plausible that during systematic studies of ester properties for fragrances, flavorings, or pharmaceuticals, **3-Phenylpropyl 3-hydroxybenzoate** could have been synthesized and characterized.
- **Modern Era**: Contemporary research into novel bioactive compounds may lead to the "rediscovery" or first formal investigation of **3-Phenylpropyl 3-hydroxybenzoate**, particularly given the known biological activities of other hydroxybenzoate esters, which include antimicrobial, anti-inflammatory, and antiviral properties.<sup>[7][8]</sup>

## Physicochemical Properties

Quantitative data for the precursor molecules are summarized below. The properties of **3-Phenylpropyl 3-hydroxybenzoate** can be inferred from these values.

**Table 1: Physicochemical Properties of 3-Phenylpropanol**

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	[9]
Molecular Weight	136.19 g/mol	[9]
Boiling Point	113-115°C at 3 mm Hg	[10]
Density	1.004–1.008 g/cm <sup>3</sup> at 20°C	[10]
Refractive Index	1.5268–1.5269 at 20°C	[10]
Solubility in Water	Limited	[1]
Odor	Mild, slightly sweet, floral	[1]

**Table 2: Physicochemical Properties of 3-Hydroxybenzoic Acid**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub>	[2]
Molecular Weight	138.12 g/mol	[2][11]
Melting Point	201-203°C	[12]
Solubility in Water	Slightly soluble	[12]
Appearance	White crystalline powder	[12]

## Synthesis and Experimental Protocols

The synthesis of **3-Phenylpropyl 3-hydroxybenzoate** would involve a two-step process: the individual synthesis of its precursors, followed by their esterification.

## Synthesis of 3-Phenylpropanol

A common method for the synthesis of 3-phenylpropanol is the reduction of cinnamaldehyde.

Experimental Protocol:

- **Hydrogenation of Cinnamaldehyde:** Cinnamaldehyde is hydrogenated using a copper chromite catalyst at a temperature of 150°C and a hydrogen pressure of 130 psig.
- **Reaction Monitoring:** The reaction proceeds until the uptake of hydrogen ceases.
- **Purification:** The reaction mixture is then filtered to remove the catalyst and distilled to yield pure 2-methyl-3-phenylpropanol (a related compound, with a similar procedure for 3-phenylpropanol).

## Synthesis of 3-Hydroxybenzoic Acid

A traditional method for synthesizing 3-hydroxybenzoic acid is from benzoic acid.

Experimental Protocol:

- **Sulfonation:** 122 kg of benzoic acid is placed in a reactor, and 100 kg of oleum is added under stirring. The temperature is raised to approximately 100°C, and the reaction is carried out for 2 hours to produce sodium 3-sulfobenzoate.<sup>[4]</sup>
- **Alkali Fusion:** The sulfonated mixture is transferred to an alkali melting pot, and 45 kg of solid sodium hydroxide is added.<sup>[4]</sup> The temperature is raised to melt the mixture, and the reaction proceeds for 4 to 5 hours to form sodium m-carboxyphenate.<sup>[4]</sup>
- **Acid Hydrolysis:** Diluted sulfuric acid is added for acid hydrolysis to precipitate the crude 3-hydroxybenzoic acid.<sup>[4]</sup>
- **Purification:** The crude product is purified by recrystallization from water with activated carbon.<sup>[13]</sup>

## Esterification: Synthesis of 3-Phenylpropyl 3-hydroxybenzoate

The Fischer-Speier esterification is a suitable method for this final step.<sup>[6][14]</sup>

#### Experimental Protocol:

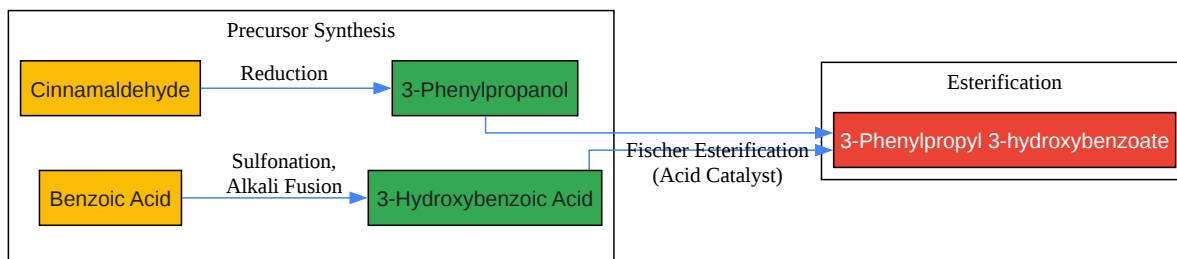
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 3-hydroxybenzoic acid in an excess of 3-phenylpropanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The reaction can be monitored by thin-layer chromatography.
- **Workup:** After cooling, the reaction mixture is diluted with an organic solvent and washed with a saturated sodium bicarbonate solution to remove unreacted acid, followed by washing with brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude ester can be purified by column chromatography or distillation.

## Potential Biological Activities and Applications

While specific biological data for **3-Phenylpropyl 3-hydroxybenzoate** is not available, the known activities of other hydroxybenzoate esters suggest several potential applications. Hydroxybenzoate esters are widely used as preservatives in food, cosmetics, and pharmaceuticals due to their antimicrobial and antifungal properties.<sup>[7][15][16][17]</sup> They have also been investigated for anti-inflammatory, antiviral, and nematocidal activities.<sup>[7]</sup> The pleasant odor of 3-phenylpropanol also suggests a potential use in the fragrance industry.<sup>[1]</sup>

## Visualizations

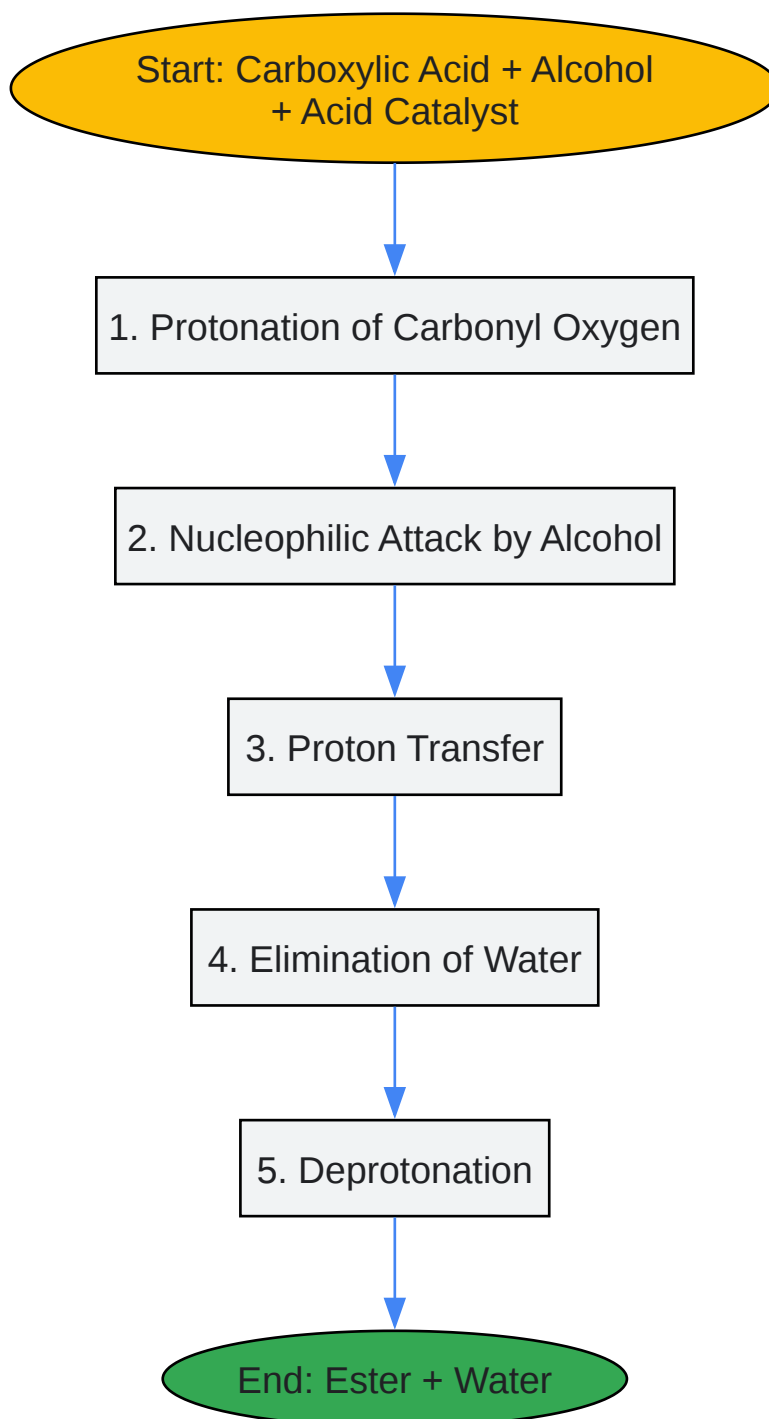
### Synthesis Pathway of 3-Phenylpropyl 3-hydroxybenzoate



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Caption: Synthesis pathway of **3-Phenylpropyl 3-hydroxybenzoate**.

## Fischer Esterification Mechanism Workflow



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Caption: Workflow of the Fischer Esterification mechanism.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Hydroxybenzoic acid - Wikipedia [en.wikipedia.org]
- 3. Human Metabolome Database: Showing metabocard for 3-Hydroxybenzoic acid (HMDB0002466) [hmdb.ca]
- 4. 3-Hydroxybenzoic acid | 99-06-9 [chemicalbook.com]
- 5. nbino.com [nbino.com]
- 6. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 7. Design, synthesis and biological activity of hydroxybenzoic acid ester conjugates of phenazine-1-carboxylic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Bot Verification [rasayanjournal.co.in]
- 9. 3-Phenylpropanol [webbook.nist.gov]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. 3-Hydroxybenzoic Acid | C<sub>7</sub>H<sub>6</sub>O<sub>3</sub> | CID 7420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Page loading... [guidechem.com]
- 13. chemcess.com [chemcess.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. researchgate.net [researchgate.net]
- 16. Hydrolysis of 4-Hydroxybenzoic Acid Esters (Parabens) and Their Aerobic Transformation into Phenol by the Resistant Enterobacter cloacae Strain EM - PMC [pmc.ncbi.nlm.nih.gov]
- 17. METHYL 4-HYDROXYBENZOATE - Ataman Kimya [atamanchemicals.com]
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